

JWH-080: A Technical Guide to Solubility for Researchers

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Compound of Interest

Compound Name: JWH 080

Cat. No.: B158000

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This technical guide provides an in-depth overview of the solubility characteristics of JWH-080, a synthetic cannabinoid of the naphthoylindole class. The information herein is intended for researchers, scientists, and drug development professionals.

Core Chemical Properties

JWH-080, with the chemical name (1-butyl-1H-indol-3-yl)(4-methoxynaphthalen-1-yl)methanone, is a potent agonist for both the central cannabinoid receptor (CB1) and the peripheral cannabinoid receptor (CB2).^[1] Its molecular formula is C₂₄H₂₃NO₂, and it has a molecular weight of 357.45 g/mol.^[2] Understanding its solubility is critical for the preparation of stock solutions, in vitro assay development, and formulation for in vivo studies.

Solubility Data

Precise, experimentally determined solubility data for JWH-080 is not readily available in the public domain. However, data for the closely related structural analog, JWH-081, which differs only by the substitution of a pentyl chain for the butyl chain, can provide a strong estimate. The solubility of JWH-081 is presented in the table below. It is anticipated that JWH-080 will exhibit similar solubility profiles.

Solvent	Estimated Solubility of JWH-080 (based on JWH-081 data)
Dimethylformamide (DMF)	~10 mg/mL [3]
Dimethyl sulfoxide (DMSO)	~10 mg/mL [3]
Ethanol	~10 mg/mL [3]

Note: These values are for the structural analog JWH-081 and should be used as an approximation for JWH-080.[\[3\]](#) Empirical determination of solubility for JWH-080 is recommended for precise applications.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a poorly water-soluble compound like JWH-080 in a given solvent. This method is based on standard laboratory practices for creating saturated solutions and subsequent analysis by a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC).

Objective: To determine the saturation solubility of JWH-080 in a specific solvent at a controlled temperature.

Materials:

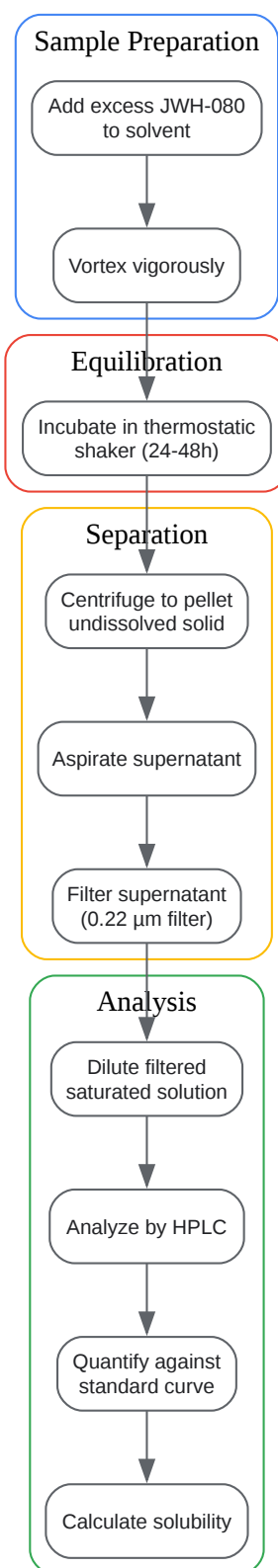
- JWH-080 (crystalline solid)
- Solvent of interest (e.g., DMSO, Ethanol, Methanol)
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Calibrated analytical balance
- Volumetric flasks and pipettes

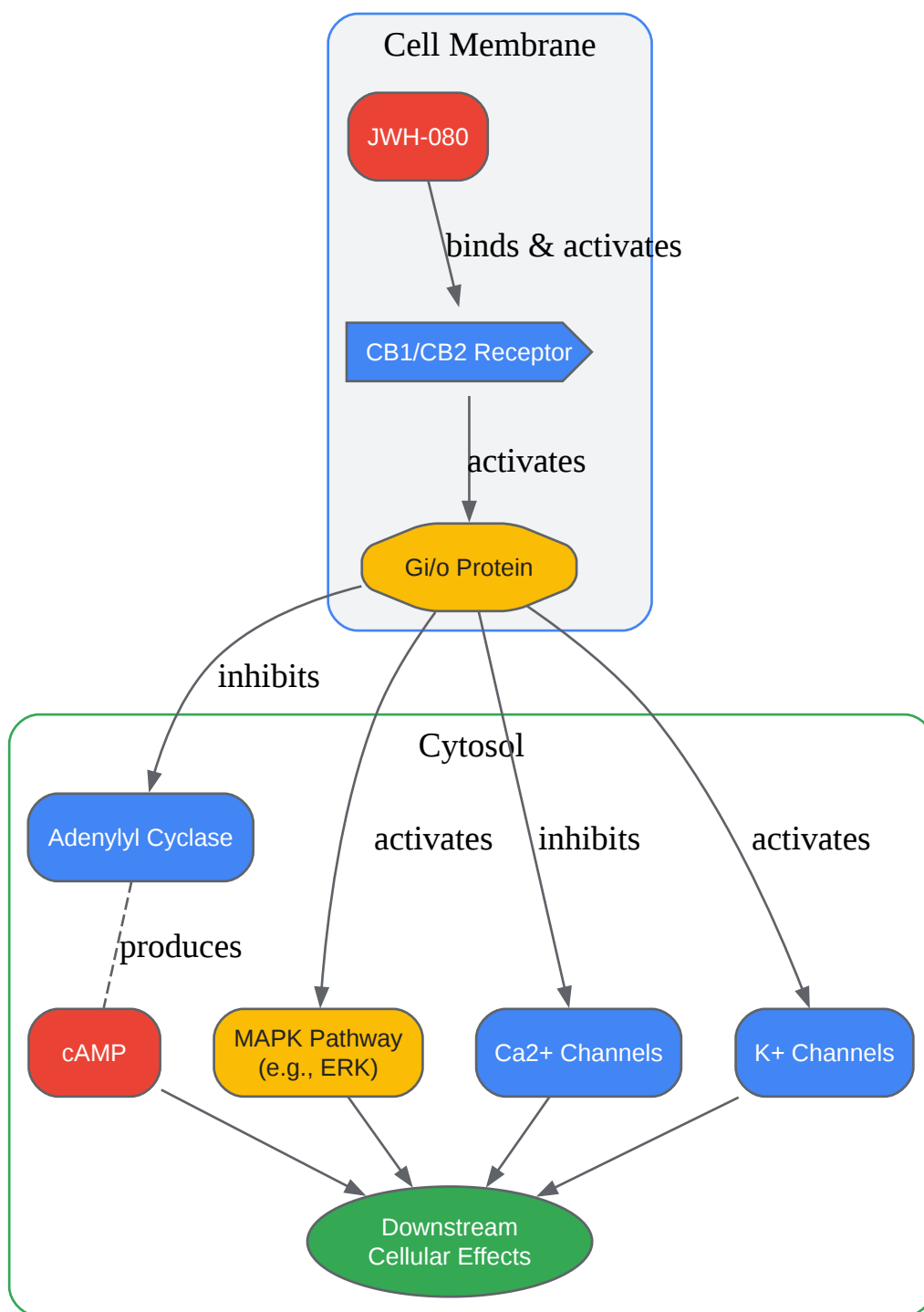
- Syringe filters (0.22 μm)
- HPLC system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- HPLC column (e.g., C18)
- Mobile phase for HPLC

Methodology:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of JWH-080 to a known volume of the solvent in a sealed vial. The exact amount should be more than what is expected to dissolve.
 - Vortex the mixture vigorously for 2 minutes to facilitate initial dissolution.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that a true equilibrium is reached between the dissolved and undissolved compound.
- Separation of Saturated Solution:
 - After equilibration, centrifuge the vials at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet the excess, undissolved solid.
 - Carefully aspirate the supernatant (the saturated solution) without disturbing the solid pellet.
- Sample Preparation for Analysis:
 - Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining particulate matter.

- Accurately dilute a known volume of the filtered, saturated solution with the mobile phase to a concentration within the linear range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted sample by a validated HPLC method.
 - Quantify the concentration of JWH-080 in the diluted sample by comparing its peak area to a standard curve prepared from known concentrations of JWH-080.
- Calculation of Solubility:
 - Calculate the concentration of the original, undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - The resulting concentration is the solubility of JWH-080 in the tested solvent at the specified temperature.





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References

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